

Proper Acetone Disposal: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Acetone

Cat. No.: B3395972

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Ensuring safety and compliance in the disposal of **acetone** is a critical aspect of laboratory management. **Acetone**, a highly flammable and volatile solvent, is classified as a hazardous waste and requires strict adherence to disposal protocols to protect personnel and the environment. This guide provides essential, step-by-step procedures for the safe and compliant disposal of **acetone** waste in research, scientific, and drug development settings.

Improper disposal of **acetone** can lead to significant hazards, including fire, explosion, and environmental contamination.[1][2] Pouring **acetone** down the drain is strictly prohibited as it can damage plumbing, harm aquatic life, and create explosive vapors in sewer systems.[3] Disposing of liquid **acetone** in regular trash is also forbidden due to its flammability and potential to leach into the soil and groundwater.[4]

All laboratories that generate hazardous waste are subject to regulations from the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[4] These regulations categorize generators of hazardous waste based on the quantity produced per month, with specific requirements for each category.

Hazardous Waste Generator Categories

Facilities are categorized as Very Small Quantity Generators (VSQGs), Small Quantity Generators (SQGs), or Large Quantity Generators (LQGs) based on the amount of hazardous waste they produce.[4][5] It is crucial to determine your facility's generator status to ensure compliance with all applicable regulations, which may include obtaining an EPA identification

number and adhering to specific record-keeping requirements.[4][6] State and local regulations may be more stringent than federal regulations.[7]

Generator Category	Monthly Hazardous Waste Generation	On-Site Accumulation Time Limit	On-Site Accumulation Quantity Limit
Very Small Quantity Generator (VSQG)	≤ 100 kg (220 lbs)	N/A	≤ 1,000 kg (2,200 lbs)
Small Quantity Generator (SQG)	> 100 kg (220 lbs) and < 1,000 kg (2,200 lbs)	≤ 180 days (or ≤ 270 days if waste is transported over 200 miles)	≤ 6,000 kg (13,200 lbs)
Large Quantity Generator (LQG)	≥ 1,000 kg (2,200 lbs)	≤ 90 days	No limit

Data sourced from the U.S. Environmental Protection Agency (EPA).[4][5][8]

Detailed Protocol for Acetone Waste Disposal

This protocol outlines the standard operating procedure for the accumulation and disposal of **acetone** waste in a laboratory setting.

1.0 Objective

To define the procedure for the safe collection, storage, and disposal of waste **acetone** to ensure the safety of laboratory personnel and compliance with environmental regulations.

2.0 Scope

This procedure applies to all laboratory personnel who handle and generate **acetone** waste.

3.0 Personal Protective Equipment (PPE)

Personnel handling **acetone** waste must wear the following PPE:

- Chemical-resistant gloves (e.g., butyl rubber or viton)

- Safety goggles or a face shield
- Flame-resistant lab coat

4.0 Materials

- Designated hazardous waste container (glass or High-Density Polyethylene - HDPE are compatible) with a tight-fitting lid.[\[2\]](#)[\[9\]](#)
- "Hazardous Waste" label
- Secondary containment bin

5.0 Procedure

5.1 Waste Collection

- Designate a specific container for **acetone** waste. Do not mix **acetone** with incompatible chemicals, such as concentrated sulfuric and nitric acid mixtures, or chloroform in the presence of a base.[\[10\]](#)[\[11\]](#)
- Pour waste **acetone** carefully into the designated container to avoid splashing.
- Keep the waste container closed at all times, except when adding waste.[\[12\]](#)

5.2 Container Labeling

- Affix a "Hazardous Waste" label to the container.[\[9\]](#)
- Clearly write "**Acetone** Waste" and any other constituents on the label.[\[9\]](#)
- Mark the date when the first drop of waste is added to the container (the accumulation start date).[\[9\]](#)

5.3 Waste Storage

- Store the **acetone** waste container in a designated satellite accumulation area within the laboratory.

- Place the container in a secondary containment bin to prevent spills.
- Store the container in a well-ventilated, cool, and dry area, away from sources of ignition such as heat, sparks, or open flames.[2][13]
- Store in a flammable-proof cabinet.[2][7]

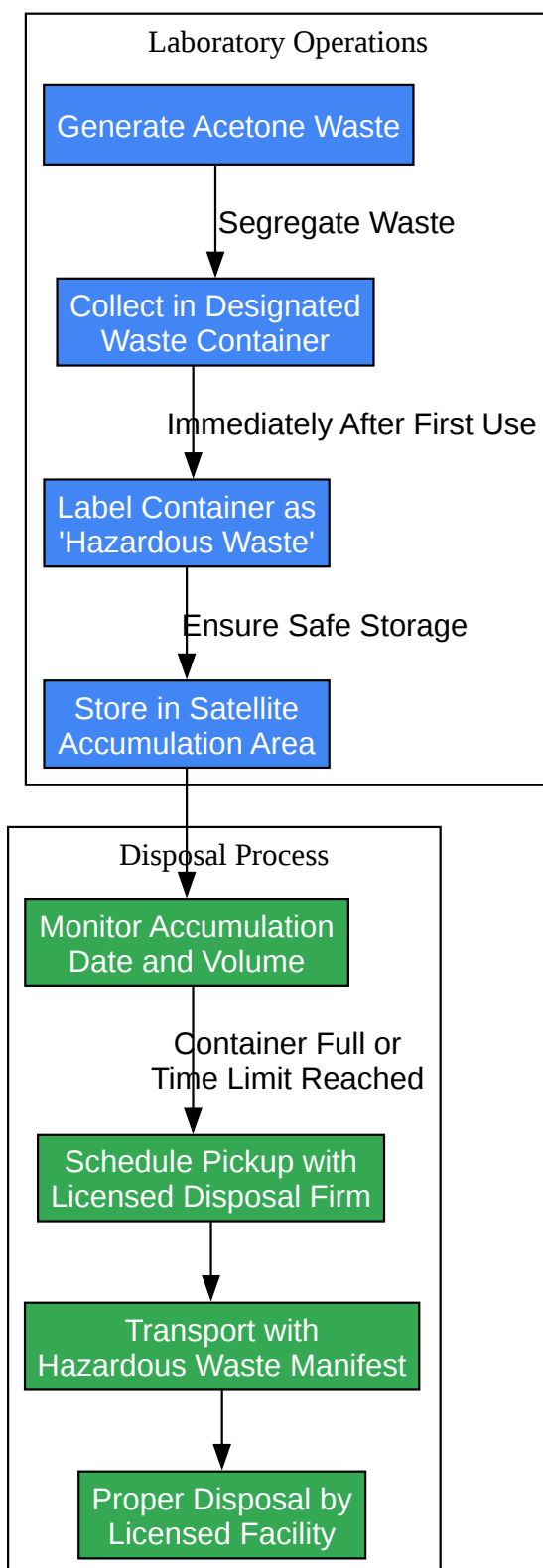
5.4 Disposal

- Monitor the accumulation date and volume of waste in the container.
- Once the container is full or has reached the accumulation time limit for your generator status, arrange for disposal.
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to schedule a pickup.[7]
- Ensure that the waste is transported off-site using a licensed hazardous waste transporter with a proper hazardous waste manifest.[6]

6.0 Spill Response

- In the event of a small spill, evacuate non-essential personnel from the area.
- Eliminate all ignition sources.[3]
- Ventilate the area.[3]
- Absorb the spill with an inert absorbent material (e.g., sand, vermiculite).[3]
- Collect the absorbent material and place it in a sealed container for disposal as hazardous waste.[3]
- For large spills, evacuate the area and contact your institution's emergency response team.

Acetone Disposal Workflow



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Caption: Logical workflow for the proper disposal of **acetone** waste in a laboratory setting.

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